

Application Notes and Protocols for Sulfometuron-methyl in Forestry Weed Control

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Compound of Interest

Compound Name: Sulfometuron-methyl

Cat. No.: B1682517

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sulfometuron-methyl is a selective, systemic herbicide widely utilized in forestry for the management of a broad spectrum of annual and perennial grasses and broadleaf weeds.[1] It is employed in various forestry applications, including site preparation before planting, herbaceous weed control after planting, and in conifer release operations.[2][3][4] As a member of the sulfonyleurea chemical family, its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is critical for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants.[5] This inhibition halts cell division and growth, ultimately leading to plant death.[1] Formulations are typically water-dispersible granules (WDG) and are available under trade names such as Oust® XP and SFM 75.[2][4][6]

These notes provide detailed data, experimental protocols, and conceptual diagrams to guide research and application of **Sulfometuron-methyl** in a forestry context.

Data Presentation

Table 1: Application Rates for Weed Control in Pine Forestry

Forestry Operation	Pine Species	Product Rate (ounces/acre)	Active Ingredient (lbs a.i./acre)	Target Weeds & Remarks	Citations
Site Preparation	Loblolly, Longleaf, Slash, Virginia Pine	2.0 - 8.0	0.094 - 0.375	General herbaceous weed and grass control before planting. Higher rates provide longer residual control.	[3] [7]
Herbaceous Weed Control (Post-plant)	Loblolly, Longleaf, Slash, Virginia Pine	2.0 - 4.25	0.094 - 0.2	Controls many grasses and broadleaf weeds. For broader spectrum, tank mix with Velpar® (hexazinone).	[3] [7]
Eastern White Pine	1.0 - 1.5	0.047 - 0.070	Lower rates are required due to higher sensitivity.	[3]	
Shortleaf Pine	1.0 - 2.0	0.047 - 0.094	[3]		
Conifer Release	Loblolly, Slash Pine	2.0 - 4.0	0.094 - 0.188	Apply to control herbaceous competition in	[7]

established
stands. May
be tank-
mixed with
Accord®
(glyphosate).

Note: Rates are for products containing 75% **Sulfometuron-methyl** active ingredient (a.i.). Always consult the specific product label for detailed instructions as rates can vary by soil texture and organic matter content.

Table 2: Weed Control Efficacy of Sulfometuron-methyl

Weed Species	Common Name	Efficacy Rating at Labeled Rates	Citations
Digitaria spp.	Crabgrass	Good to Excellent	[3]
Erigeron canadensis	Horseweed	Good to Excellent	[3][4]
Panicum spp.	Panicum Grasses	Fair to Good (Suppression)	[3][4]
Solidago spp.	Goldenrod	Good	[3]
Stellaria media	Chickweed	Excellent	[3]
Ambrosia artemisiifolia	Common Ragweed	Good to Excellent	[3][8]
Festuca spp.	Fescue	Excellent	[3]
Cynodon dactylon	Bermudagrass	Poor (Suppression only)	[4][9]

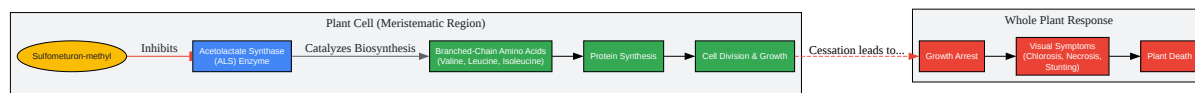
Efficacy Ratings: Excellent (>90% control); Good (80-89% control); Fair (70-79% control); Poor (<70% control). Performance can be influenced by weed size, environmental conditions, and the use of adjuvants.[9]

Table 3: Tolerance of Pine Species to Sulfometuron-methyl

Pine Species	Scientific Name	Tolerance Level	Remarks	Citations
Loblolly Pine	Pinus taeda	High	Tolerant to labeled rates for site prep and release.	[3][7]
Slash Pine	Pinus elliottii	High	Tolerant to labeled rates. Susceptible to stunting from imazapyr tank mixes.	[3][9]
Longleaf Pine	Pinus palustris	High	Tolerant to labeled rates for herbaceous control.	[3][7]
Virginia Pine	Pinus virginiana	High	Tolerant to labeled rates for herbaceous control.	[7]
Eastern White Pine	Pinus strobus	Moderate	Requires lower application rates to avoid injury.	[3]

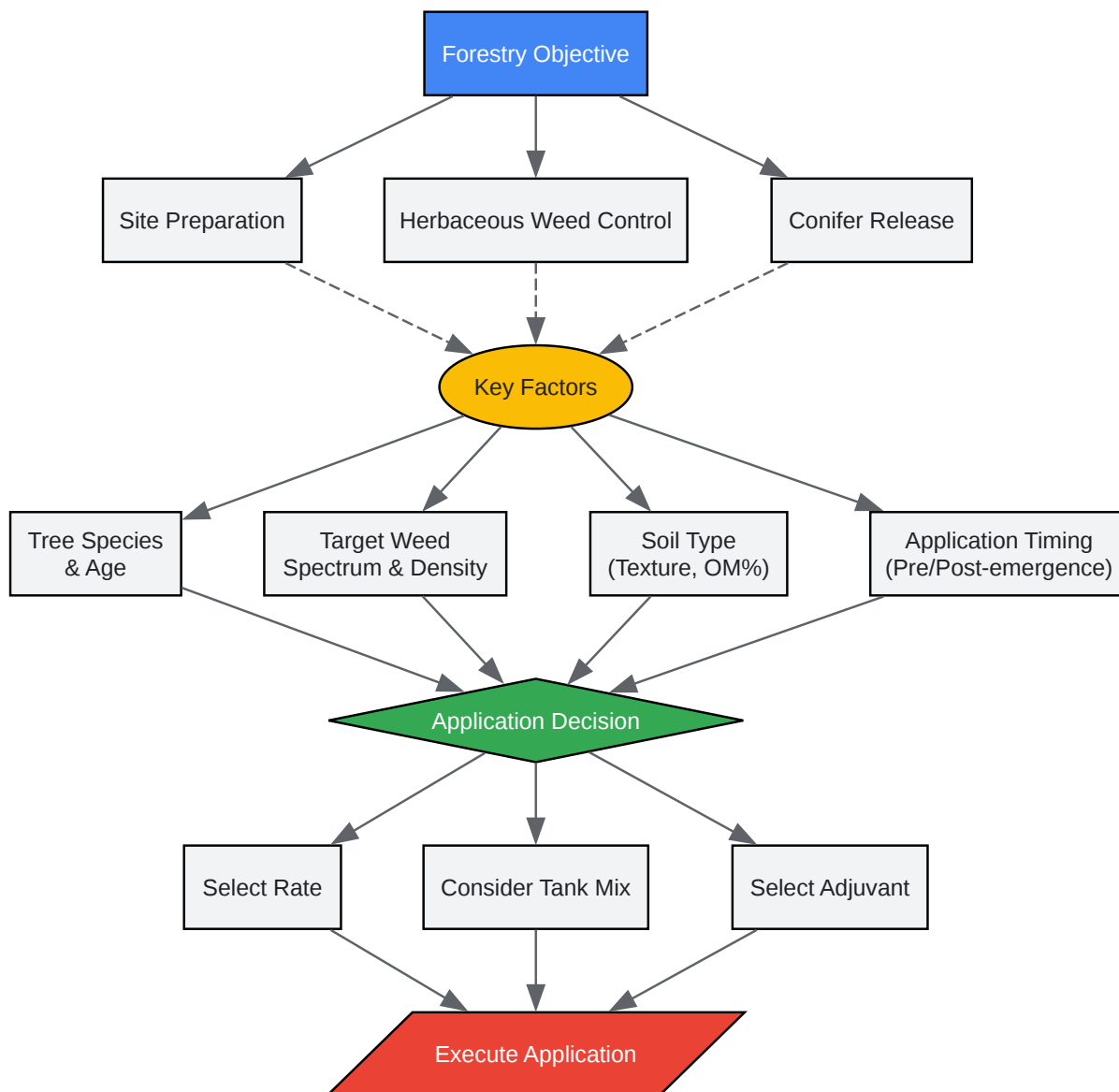
Symptoms of overdose or injury can include stunting, yellowing of needles (chlorosis), and development of multiple buds at the terminal leader.[10]

Signaling Pathways and Logical Relationships



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Caption: Mechanism of action for **Sulfometuron-methyl**.



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Caption: Decision logic for forestry herbicide application.

Experimental Protocols

Protocol 1: Field Efficacy and Crop Tolerance Trial

1. Objective: To evaluate the efficacy of different rates of **Sulfometuron-methyl** for controlling target weed species and to assess the tolerance of a specific conifer species.

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replicates: A minimum of 3-4 replicate blocks should be established to account for site variability.
- Plot Size: Individual treatment plots should be large enough to minimize edge effects and provide a representative area for assessment (e.g., 10m x 10m). Maintain buffer zones between plots (e.g., 2m wide).

3. Site Selection and Preparation:

- Select a site with a uniform and sufficient density of the target weed species.
- The site should be representative of the forestry conditions where the product will be used (soil type, topography).
- If a crop tolerance trial, plant high-quality, uniform tree seedlings according to standard forestry practices before herbicide application. Record seedling condition (height, caliper) at planting.

4. Treatments:

- Herbicide Rates: Include a range of rates, such as a low rate, a proposed label rate (1X), and a high rate (2X) to assess the dose-response and safety margin.^[6]
- Controls: Include two control treatments: an untreated (weedy) check and a weed-free (hand-weeded) check. The weed-free check serves as a benchmark for maximum tree growth potential without weed competition.
- Standard: If applicable, include a standard commercial herbicide treatment for comparison.

5. Application:

- Equipment: Use a calibrated research plot sprayer (e.g., CO₂-pressurized backpack sprayer) equipped with nozzles that deliver a uniform spray pattern.

- Calibration: Calibrate the sprayer with water on-site to ensure the precise application rate (e.g., in Gallons Per Acre or Liters per Hectare).[\[9\]](#)
- Mixing: Prepare the spray solution for each treatment, including any required adjuvants (e.g., non-ionic surfactant at 0.25% v/v), immediately before application.[\[7\]](#)
- Timing: Apply treatments at the specified weed or crop growth stage (e.g., post-emergence to actively growing weeds).
- Environmental Conditions: Record weather conditions at the time of application (temperature, humidity, wind speed, cloud cover). Avoid application during high winds to prevent drift.[\[9\]](#)

6. Data Collection and Assessment:

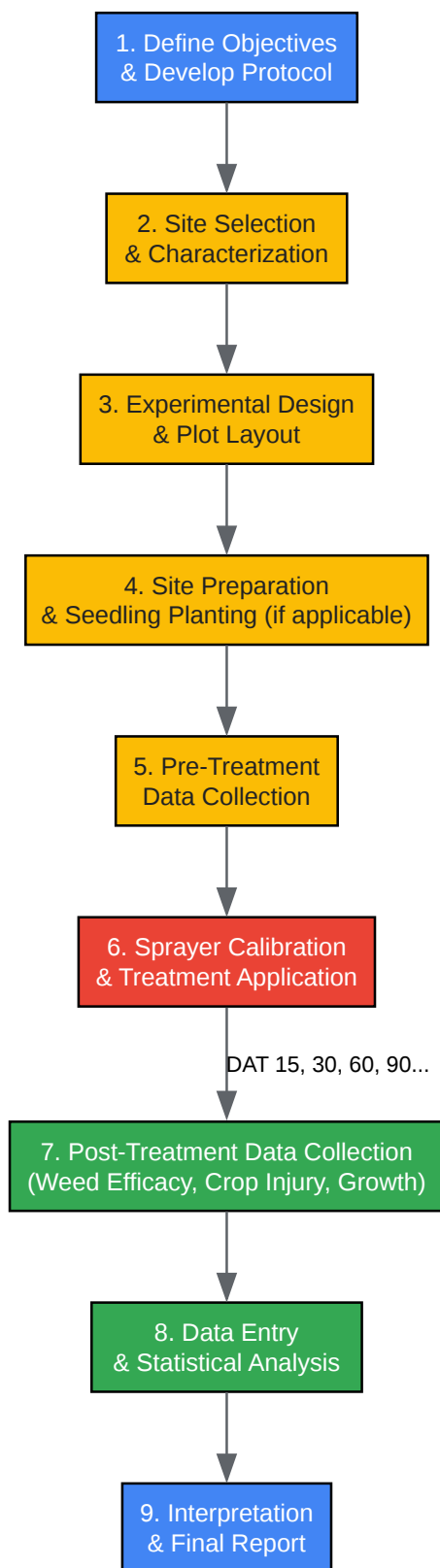
- Weed Efficacy:
 - Conduct visual assessments of percent weed control at set intervals (e.g., 15, 30, 60, and 90 days after treatment - DAT). Assessments should be made by the same evaluator if possible, using a scale of 0% (no effect) to 100% (complete death of all weeds).
 - For quantitative data, collect weed biomass from randomly placed quadrats within each plot at a key time point (e.g., 90 DAT). Dry the biomass to a constant weight.[\[11\]](#)
- Crop Tolerance (Phytotoxicity):
 - Conduct visual assessments of crop injury at the same intervals as weed assessments. Use a scale of 0% (no injury) to 100% (plant death). Note specific symptoms like chlorosis, necrosis, stunting, or needle distortion.[\[5\]](#)[\[12\]](#)
- Crop Growth:
 - Measure tree seedling height and ground-level diameter at the beginning and end of the growing season to determine growth increments.

7. Data Analysis:

- Analyze data using Analysis of Variance (ANOVA) appropriate for an RCBD.

- If the ANOVA shows significant treatment effects ($P < 0.05$), use a mean separation test (e.g., Duncan's Multiple Range Test or Tukey's HSD) to compare treatment means.[11]

Protocol 2: Workflow for Herbicide Field Research



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Caption: General experimental workflow for forestry herbicide trials.

Protocol 3: Analysis of Sulfometuron-methyl Residues in Soil

This protocol is a summary of the methodology described by the U.S. EPA for residue analysis. For full details, refer to the source document.

1. Objective: To quantify the concentration of **Sulfometuron-methyl** in soil samples.
2. Principle: Residues are extracted from soil using supercritical fluid extraction (SFE), cleaned up using liquid-liquid partitioning, and quantified via high-performance liquid chromatography (HPLC).
3. Sample Preparation and Extraction:
 - Collect representative soil samples from the field and store them refrigerated (0-4°C) until analysis.
 - Weigh 5.0 to 10.0 grams of soil into an SFE extraction vessel.
 - The extraction fluid is CO₂ modified with an 80% acetonitrile / 20% water solution.
 - Perform the supercritical fluid extraction according to the instrument parameters.
4. Sample Cleanup:
 - Dissolve the extracts in a bicarbonate buffer (pH 10).
 - Wash the buffered solution with chloroform to remove non-polar interferences.
 - Acidify the aqueous sample and extract the **Sulfometuron-methyl** residues into toluene.
 - Evaporate the toluene to dryness.
5. Quantification:
 - Reconstitute the final residue in a solution of 10% acetonitrile / 90% water.
 - Analyze the sample using multi-dimensional HPLC with UV absorbance detection at 235 nm.

- Quantify the concentration by comparing the peak area to that of a calibration curve prepared from certified analytical standards.
- The Limit of Quantitation (LOQ) for this method is approximately 0.2 ppb for soil.

Disclaimer: These protocols are intended for research and development purposes. All herbicide applications must be performed in accordance with the product label and all applicable federal, state, and local regulations.

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